

Extraction & Isolation of Lanatoside C

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Compound Focus: Lanatoside C

CAS No.: 17575-22-3

Cat. No.: S532413

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The following table outlines the key steps for extracting and isolating **Lanatoside C** from the leaves of *Digitalis lanata* [1].

Step	Process Description	Key Parameters & Solvents
1. Raw Material	Use dried leaves of <i>Digitalis lanata</i> [1].	Plant source: <i>Digitalis lanata</i> (voucher specimen recommended for authentication) [1].
2. Primary Extraction	Macerate the dried plant material in methanol [1].	Solvent: Methanol ; Process: Concentrate under reduced pressure and vacuum drying [1].
3. Fractionation	Partition the crude extract. First, use an organic solvent, then separate further with column chromatography [1].	Step 1: Ethyl Acetate (EtOAc) partitioning [1]. Step 2: D101 Macroporous Resin column, eluted with a gradient of H ₂ O/MeOH (e.g., 100:0 to 0:100 v/v) [1].
4. Isolation	Further purify the Lanatoside C-containing fraction (e.g., 80% MeOH/H ₂ O eluate) using silica gel chromatography [1].	Stationary Phase: Silica gel ; Mobile Phase: Dichloromethane (CH₂Cl₂)/Methanol (MeOH) gradient [1].

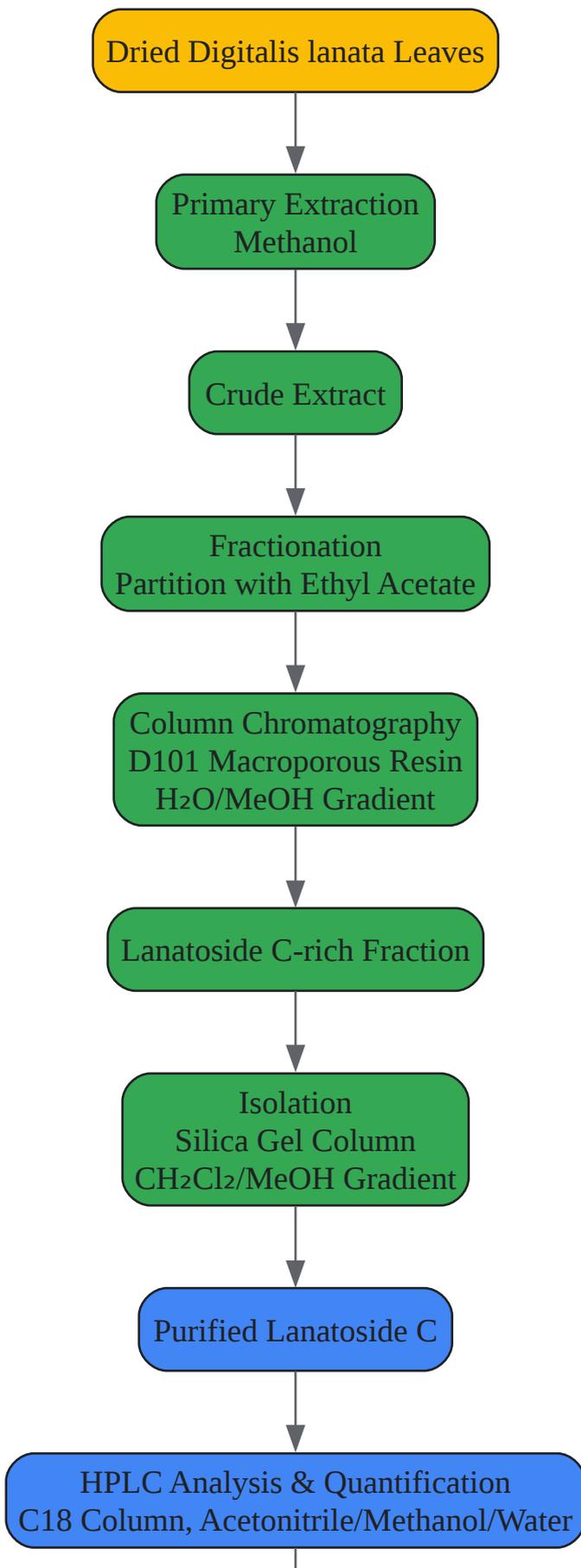
Analysis & Quantification Methods

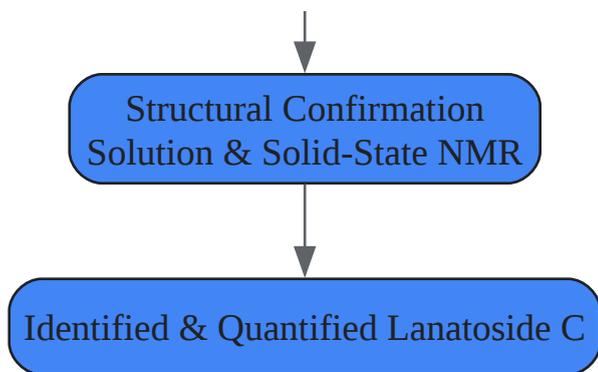
After isolation, these analytical techniques are used for identification, purity assessment, and quantification.

Method	Application	Key Technical Details
		<p> High-Performance Liquid Chromatography (HPLC) Quantitative determination and separation of Lanatoside C and related glycosides [2]. - Column: Reversed-phase (C18) [2].</p> <ul style="list-style-type: none">• Mobile Phase: Isocratic elution with mixtures of acetonitrile, methanol, and water [2].• Efficiency: Complete analysis of Lanatoside C and digoxin in under 30 minutes [2]. Nuclear Magnetic Resonance (NMR) Structural identification and confirmation of authenticity for both raw materials and purified compounds [3]. - Solution NMR: Use ^1H and ^{13}C NMR for detailed structural elucidation [3].• Solid-State NMR: ^{13}C CPMAS NMR can attest to the purity and authenticity of the solid compound [3]. Liquid Chromatography-Mass Spectrometry (LC-MS) High-sensitivity detection and validation; used in modern studies for confirming the presence of Lanatoside C in complex mixtures [1]. - System: e.g., UPLC-ESI-QTOF-MS/MS [1].

Experimental Workflow Diagram

The following diagram visualizes the complete extraction, isolation, and analysis pathway based on the technical details above.





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*Experimental workflow for **Lanatoside C** extraction and analysis.*

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References

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2. Isolation and quantitative determination of some cardioactive glycosides from *Digitalis lanata* by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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